

"4,5-dihydro-1H-imidazole-2-sulfonic acid" molecular structure and weight

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Compound of Interest

Compound Name: 4,5-dihydro-1H-imidazole-2-sulfonic acid

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An In-depth Technical Guide to 4,5-dihydro-1H-imidazole-2-sulfonic acid

This technical guide provides a comprehensive overview of the molecular structure, weight, and key chemical properties of **4,5-dihydro-1H-imidazole-2-sulfonic acid**. It is intended for researchers, scientists, and professionals in the field of drug development who are interested in the chemical characteristics and potential applications of imidazoline derivatives.

Molecular Structure and Properties

4,5-dihydro-1H-imidazole-2-sulfonic acid, also known as 2-imidazoline-2-sulfonic acid, is a heterocyclic organic compound. The core of this molecule is a five-membered imidazoline ring, which is a scaffold of significant interest in medicinal chemistry due to its presence in various biologically active agents.^[1] The sulfonic acid group attached to the second position of this ring imparts distinct chemical properties that are valuable for further chemical synthesis and potential biological interactions.

The molecular formula of the compound is $C_3H_6N_2O_3S$.^[2] Its structure is characterized by a saturated two-carbon bridge between the two nitrogen atoms of the imidazole ring and a sulfonic acid moiety at the carbon atom positioned between the nitrogens.

Physicochemical Data

The key physicochemical properties of **4,5-dihydro-1H-imidazole-2-sulfonic acid** have been computationally predicted and are summarized in the table below for easy reference.

| Property | Value | Source |
|--------------------------------|---|------------|
| Molecular Weight | 150.16 g/mol | PubChem[2] |
| Molecular Formula | C ₃ H ₆ N ₂ O ₃ S | PubChem[2] |
| IUPAC Name | 4,5-dihydro-1H-imidazole-2-sulfonic acid | PubChem[2] |
| CAS Number | 64205-92-1 | PubChem[2] |
| Canonical SMILES | <chem>C1CN=C(N1)S(=O)(=O)O</chem> | PubChem[2] |
| InChI | InChI=1S/C3H6N2O3S/c6-9(7,8)3-4-1-2-5-3/h1-2H2,(H,4,5)(H,6,7,8) | PubChem[2] |
| InChIKey | JTRHTNVGGLWMFV-UHFFFAOYSA-N | PubChem[2] |
| Topological Polar Surface Area | 87.1 Å ² | PubChem[2] |
| Hydrogen Bond Donor Count | 2 | PubChem[2] |
| Hydrogen Bond Acceptor Count | 4 | PubChem[2] |
| XLogP3 | -1.6 | PubChem[2] |

Experimental Protocols

Detailed experimental protocols for the direct synthesis of **4,5-dihydro-1H-imidazole-2-sulfonic acid** are not readily available in the reviewed scientific literature. However, general methods for the synthesis of 2-substituted 4,5-dihydro-1H-imidazole derivatives are well-documented and can provide a foundational approach for its preparation.

A common and convenient method for the synthesis of the imidazoline ring involves the reaction of nitriles with ethylenediamine.[3] Another established route is the cyclization of N-(2-

aminoethyl)amides. For the synthesis of derivatives, one protocol involves the reaction of a starting compound with 2-chloro-4,5-dihydro-1H-imidazole hydrogen sulfate.[1]

A plausible synthetic approach for **4,5-dihydro-1H-imidazole-2-sulfonic acid** could involve the sulfonation of a suitable 2-unsubstituted or 2-halo-substituted 4,5-dihydro-1H-imidazole precursor, or the cyclization of a precursor already containing the sulfonic acid moiety. The specific reaction conditions, including solvents, temperature, and catalysts, would require empirical optimization.

Biological and Pharmaceutical Context

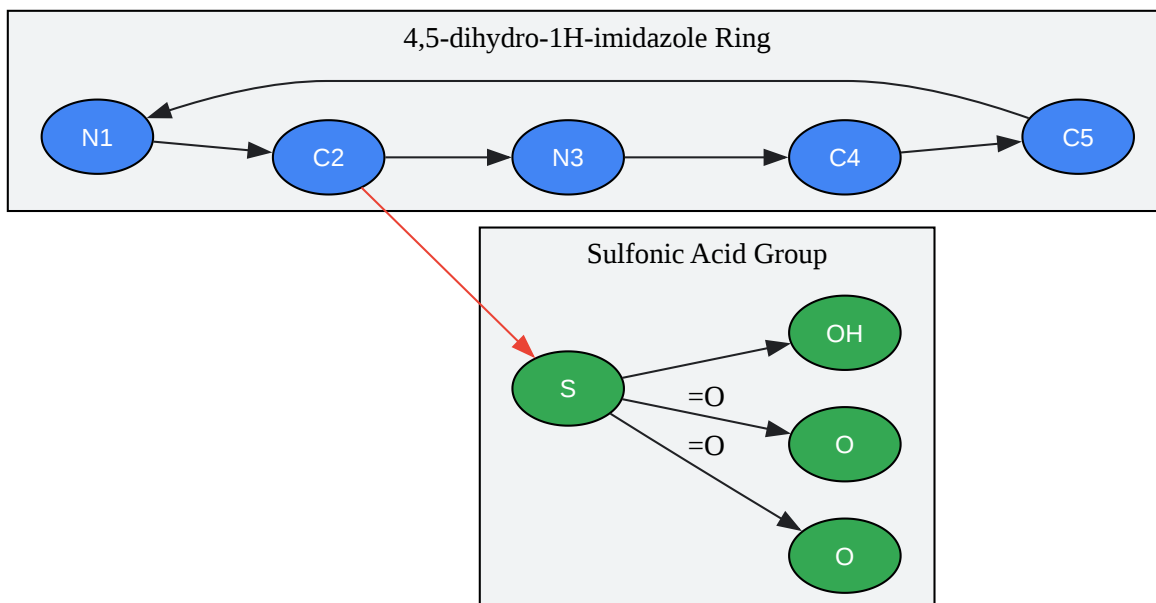
The 4,5-dihydro-1H-imidazole (imidazoline) scaffold is a privileged structure in medicinal chemistry, appearing in numerous compounds with a wide range of biological activities.[1] Derivatives of this scaffold have been investigated for their potential as:

- Antidepressant agents, acting as α 2-adrenoreceptor antagonists and serotonin-selective reuptake inhibitors.[3]
- Antihyperglycemic agents for the treatment of type 2 diabetes.[4]
- Central nervous system and cardiovascular agents.[5]
- Anticancer, anti-inflammatory, and antimicrobial agents.

While the specific biological activity of **4,5-dihydro-1H-imidazole-2-sulfonic acid** is not extensively documented, its structure suggests it could serve as a valuable building block in the synthesis of more complex, biologically active molecules. The sulfonic acid group can act as a pharmacophore or be used to modulate the physicochemical properties, such as solubility, of a parent compound.

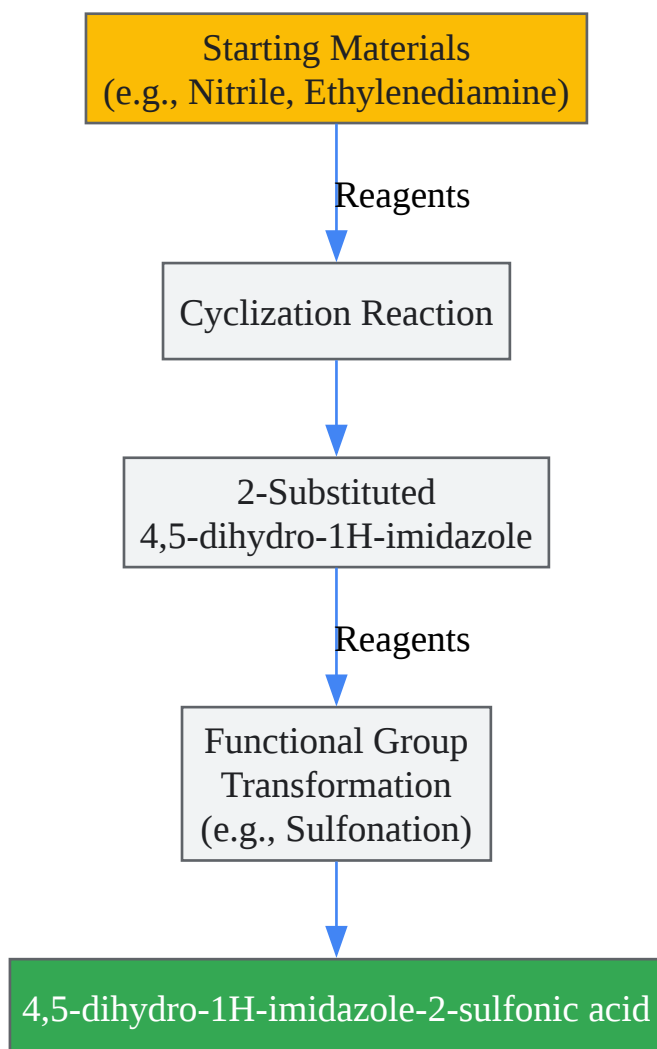
Visualizations

To aid in the understanding of the molecular structure and potential synthetic pathways, the following diagrams are provided.



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Caption: Molecular graph of **4,5-dihydro-1H-imidazole-2-sulfonic acid**.



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Caption: Generalized synthetic workflow for imidazoline derivatives.

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